

# natural sources of (+)-Octopamine in plants and animals

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## Compound of Interest

Compound Name: (+)-Octopamine

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An In-depth Technical Guide to the Natural Sources of **(+)-Octopamine** in Plants and Animals

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(+)-Octopamine** (OA), a biogenic amine structurally related to norepinephrine, is a significant neuroactive molecule in invertebrates, where it functions as a neurotransmitter, neuromodulator, and neurohormone.[1] It is considered the invertebrate counterpart to the vertebrate "fight-or-flight" hormones, adrenaline and noradrenaline, regulating a vast array of physiological and behavioral processes.[2][3] These include mobilizing the nervous system for action, modulating aggression, learning, memory, and metabolism.[3][4][5] In mammals, OA is present only as a trace amine with no definitively established biological function, though it is produced in brain and nerve tissues.[4][6]

Conversely, **(+)-Octopamine** is also found in various plant species, most notably in the genus *Citrus*. [4][7] The presence of this potent insect neuromodulator in plants, particularly in floral nectar, suggests a fascinating co-evolutionary mechanism for manipulating pollinator behavior. [8] This guide provides a comprehensive overview of the natural sources of **(+)-Octopamine** in the plant and animal kingdoms, presenting quantitative data, detailing common experimental protocols for its analysis, and illustrating its core signaling pathways.

## Natural Sources of (+)-Octopamine

**(+)-Octopamine** is widely distributed across different biological kingdoms. Its highest concentrations are found in invertebrates, where it is a key signaling molecule. In vertebrates, it exists in trace amounts, while certain plant families are notable sources.

## Animal Sources

In invertebrates, octopamine is highly concentrated in the nervous system and is involved in nearly every physiological process.<sup>[1][9]</sup> It was first identified in the salivary glands of the octopus.<sup>[4]</sup>

Table 1: Quantitative Data of **(+)-Octopamine** in Animal Sources

Species	Tissue/Fluid	Concentration	Reference
Crassostrea virginica (Eastern Oyster)	Gill, Palps, Heart, Mantle	~300 ng/g	<sup>[10]</sup>
Crassostrea virginica (Eastern Oyster)	Hemolymph	~20 ng/mL	<sup>[10]</sup>
Crassostrea virginica (Eastern Oyster)	Cerebral & Visceral Ganglia	~1 ng/ganglion	<sup>[10]</sup>
Locusts (Locusta migratoria)	Axon (DUM neurons)	4x higher than in soma	<sup>[4]</sup>
Various Aquatic Products	Fish Sauce	0.06–0.1%	<sup>[11]</sup>

Other notable invertebrate sources where octopamine has been identified, though quantitative data is less specific in the provided literature, include:

- Molluscs: Octopus, Aplysia (sea slug), Lymnaea stagnalis (pond snail)<sup>[4][9][12]</sup>
- Arthropods: Lobsters, crayfish, Drosophila melanogaster (fruit fly), honey bees, cockroaches, fireflies, Aedes aegypti (mosquito), and Plutella xylostella (diamondback moth).<sup>[4][9][13][14]</sup>

In vertebrates, octopamine is considered a trace amine.<sup>[3]</sup> Small amounts have been detected in various mammalian tissues, with the heart and kidney of rabbits showing the highest

concentrations.[4]

## Plant Sources

The presence of octopamine in plants is well-documented, particularly within the Citrus genus. It has been isolated from leaves, juice, and floral nectar.[7][8][15]

Table 2: Quantitative Data of **(+)-Octopamine** in Plant Sources

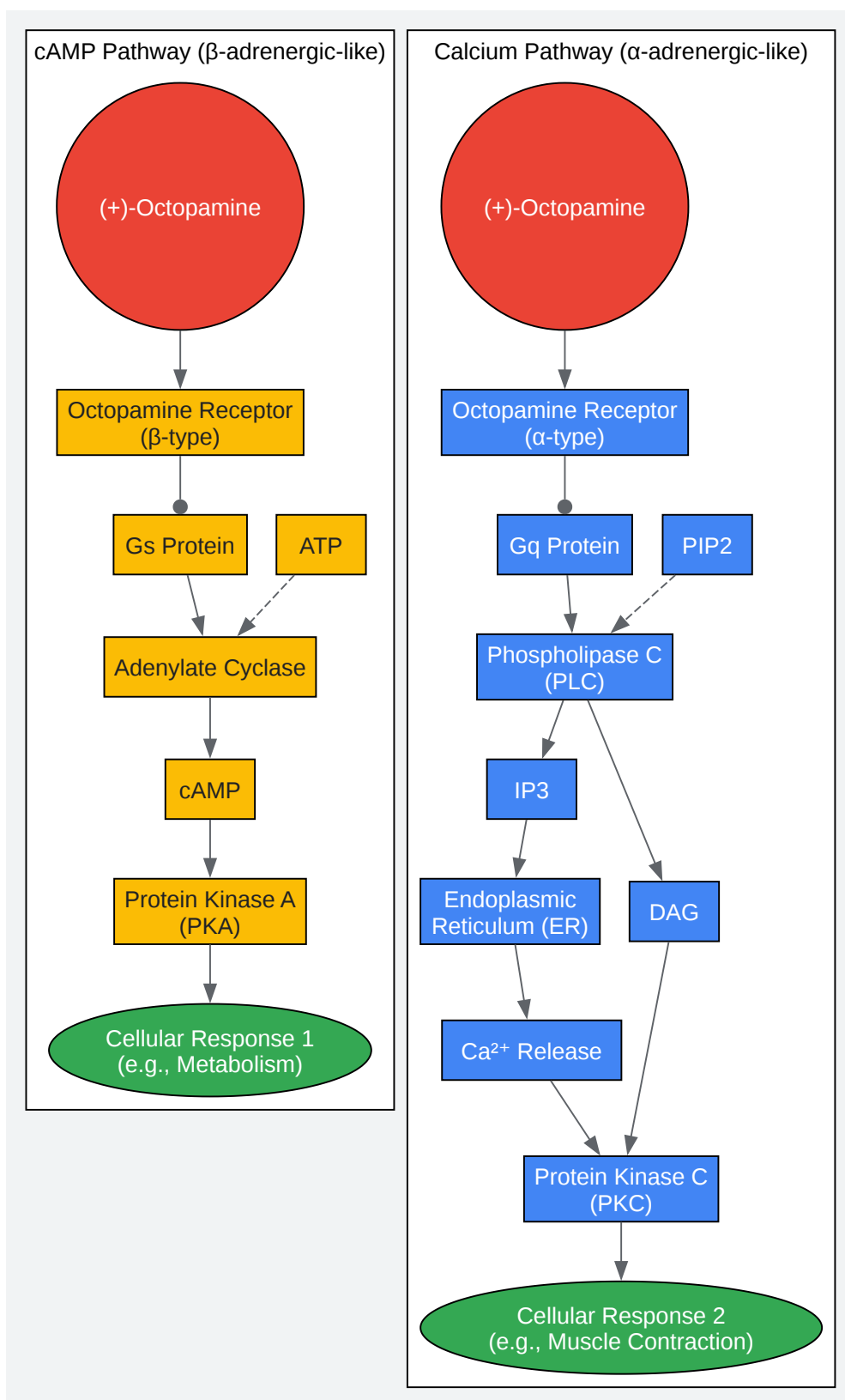
Species	Source Material	Concentration (Mean ± SD)	Reference
Citrus meyeri (Meyer Lemon)	Floral Nectar	64.0 ± 73.3 µM	[8]
Citrus × paradisi (Grapefruit)	Floral Nectar	11.3 µM	[8]
Citrus aurantium (Bitter Orange)	Fruit Extracts	Active Component	[7]
Various Citrus Juices	Juice	Present	[16]

A 2022 study also reported the widespread presence of octopamine in the floral nectar of 15 different plant species across six orders, indicating its role in plant-pollinator interactions is more common than previously thought.[8][17]

## Biosynthesis of (+)-Octopamine

The biosynthetic pathway for **(+)-Octopamine** is conserved across different organisms. It is a two-step process starting from the amino acid L-Tyrosine.

- Decarboxylation: L-Tyrosine is converted to Tyramine by the enzyme Tyrosine Decarboxylase (TDC).[18]
- Hydroxylation: Tyramine is then hydroxylated to form **(+)-Octopamine** by the enzyme Tyramine β-hydroxylase (TβH).[18][19]



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